

# Pent-4-ynal: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: **Pent-4-ynal**

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## Introduction

**Pent-4-ynal** is a bifunctional organic compound featuring both a terminal alkyne and an aldehyde functional group. This unique structure makes it a valuable building block in organic synthesis, particularly in the construction of complex molecules and in the field of bioconjugation via click chemistry. Its ability to participate in a variety of chemical transformations has positioned it as a significant intermediate for researchers in medicinal chemistry and drug discovery. This guide provides an in-depth overview of its chemical properties, synthesis, and key technical data.

## Core Molecular Information

CAS Number: 18498-59-4[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

### Molecular Structure:

The structure of **Pent-4-ynal** consists of a five-carbon chain with a terminal triple bond between C4 and C5, and an aldehyde group at C1.

- Molecular Formula: C<sub>5</sub>H<sub>6</sub>O[\[1\]](#)[\[5\]](#)
- IUPAC Name: **Pent-4-ynal**[\[5\]](#)
- SMILES: O=CCCC#C[\[6\]](#)

## Physicochemical and Spectroscopic Data

**Pent-4-yne** is typically a colorless to yellow or brown liquid and is soluble in organic solvents.  
[4][7] It is known to be an irritant to the skin and eyes and may be flammable.[4][7] Proper safety precautions, such as working in a well-ventilated area and using personal protective equipment, should be observed.[7] For long-term storage, it is recommended to keep it under an inert atmosphere in a freezer at temperatures below -20°C.[3][6]

Property	Value	Reference(s)
Molecular Weight	82.10 g/mol	[1][5]
Boiling Point	125-126 °C	[7]
Melting Point	-77 °C	[7]
Density	0.891 g/mL	[7]

### Spectroscopic Data

Spectrum Type	Peak Information	Reference(s)
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	$\delta$ 9.8 (s, 1H, -CHO), 2.8-2.3 (m, 4H, -CH <sub>2</sub> CH <sub>2</sub> -), 2.0-1.9 (t, 1H, $\equiv$ C-H)	[1]
Infrared (IR, neat)	3296 cm <sup>-1</sup> (s, $\equiv$ C-H stretch), 2926 cm <sup>-1</sup> (C-H stretch), 2848 cm <sup>-1</sup> (C-H stretch), 1725 cm <sup>-1</sup> (s, C=O stretch)	[1]

## Experimental Protocols

### Synthesis of **Pent-4-yne** via Swern Oxidation

A common and efficient method for the preparation of **Pent-4-yne** is the Swern oxidation of the corresponding alcohol, 4-pentyn-1-ol.[1]

Materials:

- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)
- Methylene chloride ( $\text{CH}_2\text{Cl}_2$ )
- 4-Pentyn-1-ol
- Triethylamine ( $\text{Et}_3\text{N}$ )
- 1% Hydrochloric acid (in saturated brine)
- 5% Sodium bicarbonate solution
- Brine
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Argon gas

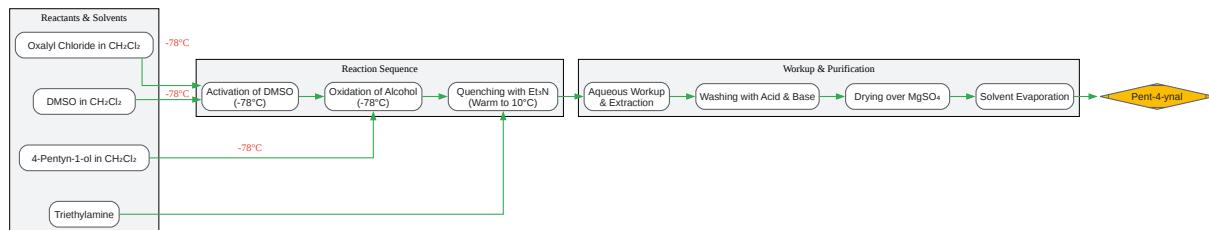
#### Procedure:

- A solution of oxalyl chloride (104.6 mmol) in methylene chloride (200 mL) is cooled to -78°C under a positive pressure of argon.[1]
- A solution of dimethyl sulfoxide (209.2 mmol) in methylene chloride (40 mL) is added dropwise over 20 minutes to the oxalyl chloride solution.[1]
- The reaction mixture is stirred for an additional 30 minutes at -78°C.[1]
- A solution of 4-pentyn-1-ol (95.1 mmol) in methylene chloride (80 mL) is then added over 10 minutes.[1]
- Stirring is continued for an additional 60 minutes at -78°C.[1]
- Triethylamine (475.5 mmol) is added to the reaction mixture at -78°C.[1]
- The reaction is stirred for 60 minutes and then allowed to warm to 10°C over an additional hour.[1]

- Water (200 mL) is added, and the organic and aqueous layers are separated.[1]
- The aqueous layer is acidified with 1% aqueous hydrochloric acid (saturated with NaCl) and back-extracted with methylene chloride (3 x 100 mL).[1]
- The combined organic layers are washed sequentially with 1% hydrochloric acid in saturated brine (6 x 100 mL) and 5% sodium bicarbonate solution (2 x 50 mL).[1]
- The aqueous extracts are back-extracted with methylene chloride (2 x 100 mL).[1]
- The combined organic extracts are washed with brine (2 x 50 mL) and dried over magnesium sulfate.[1]
- The solvent is removed by rotary evaporation (at 30°C) to yield **Pent-4-ynal** as a yellow oil (92% yield).[1]

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **Pent-4-ynal** via Swern Oxidation.



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